

Commercial suppliers and availability of Sulfisomidin-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfisomidin-d4

Cat. No.: B15565427

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Sulfisomidin-d4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this in-depth technical guide provides comprehensive information on the commercial availability and technical applications of **Sulfisomidin-d4**. This document outlines its primary utility as an internal standard in bioanalytical studies, supported by detailed experimental protocols and quantitative data.

Commercial Availability and Suppliers

Sulfisomidin-d4 is available from several specialized chemical suppliers who focus on providing high-quality reference standards and isotopically labeled compounds for research purposes. The availability of this compound is crucial for an accurate and reliable quantification of Sulfisomidine in various biological matrices.

Below is a summary of identified commercial suppliers for **Sulfisomidin-d4**. It is recommended to contact the suppliers directly for the most current information on availability, pricing, and technical documentation.

Supplier	Product Name/Number	CAS Number	Notes
LGC Standards	Sulfisomidine-d4 / TRC-S699379-100MG	2732915-77-2	Part of the Toronto Research Chemicals (TRC) product line. [1]
WITEGA Laboratorien	Sulfisomidine D4 / Sulfaisodimidine D4	2732915-77-2	Provided as a deuterated reference standard for method validation in LC-MS/MS and GC-MS assays. [2]
Alsachim (a Shimadzu Group Company)	Not explicitly listed, but specializes in stable labeled internal standards.	-	Offers custom synthesis services and a range of isotopically labeled compounds for clinical chemistry.
Clearsynth	Custom synthesis available	-	Offers custom synthesis for stable isotope-labeled compounds. [3]

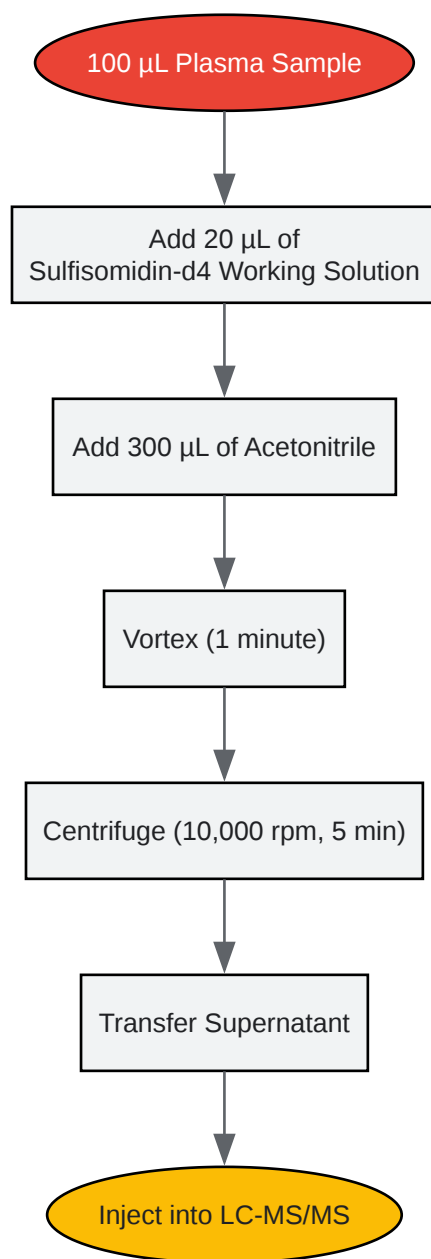
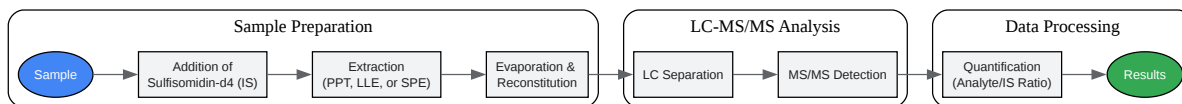
Physicochemical Properties of Sulfisomidin-d4

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ D ₄ N ₄ O ₂ S	PubChem[4]
Molecular Weight	282.36 g/mol	PubChem[4]
Exact Mass	282.10885386 Da	PubChem[4]
IUPAC Name	4-amino-2,3,5,6-tetradeuterio-N-(2,6-dimethylpyrimidin-4-yl)benzenesulfonamide	PubChem[4]
Synonyms	Sulfisomidin-d4, Sulfaisodimidine-d4	PubChem[4]

Application in Bioanalytical Methods

The primary application of **Sulfisomidin-d4** is as an internal standard (IS) in quantitative bioanalytical methods, particularly those employing liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry for its ability to compensate for variability during sample preparation and analysis, thereby enhancing the accuracy and precision of the results.

The workflow for a typical bioanalytical method using **Sulfisomidin-d4** as an internal standard is depicted below.



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References

- 1. Sulfisomidine-d4 | TRC-S699379-100MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Sulfisomidine-D4 Sulfaisodimidine-D4 - Deuterated Reference Standard for Method Validation (CAS 2732915-77-2) [[witega.de](https://www.witega.de)]
- 3. [clearsynth.com](https://www.clearsynth.com) [[clearsynth.com](https://www.clearsynth.com)]
- 4. Sulfisomidine-d4 | C12H14N4O2S | CID 169446624 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial suppliers and availability of Sulfisomidine-d4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15565427#commercial-suppliers-and-availability-of-sulfisomidine-d4>]

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